

In-depth Technical Guide: (3-Bromobutyl)cyclopropane (CAS number 1340387-47-4)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (3-Bromobutyl)cyclopropane

Cat. No.: B15257465

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Abstract

(3-Bromobutyl)cyclopropane, with the CAS number 1340387-47-4, is a halogenated hydrocarbon containing a cyclopropane ring. This document aims to provide a comprehensive technical overview of this compound, consolidating available data on its chemical properties. However, a thorough review of scientific literature and patent databases reveals a significant lack of in-depth experimental data, including detailed synthetic protocols and applications in drug development for this specific molecule. The information presented herein is based on data aggregated from chemical suppliers and extrapolated knowledge from related cyclopropane-containing compounds. Due to the absence of published experimental workflows or signaling pathway involvements, visualizations in the form of diagrams cannot be provided at this time.

Chemical and Physical Properties

The fundamental properties of **(3-Bromobutyl)cyclopropane** are summarized below. This data is primarily sourced from chemical supplier databases and computational models.

Property	Value	Source
CAS Number	1340387-47-4	[1]
Molecular Formula	C ₇ H ₁₃ Br	[1][2]
Molecular Weight	177.08 g/mol	[1][2]
Canonical SMILES	CC(CCC1CC1)Br	[1]
InChI Key	LLKFYJNYKHAZCH-UHFFFAOYSA-N	[1]
XLogP3-AA	3.2	[2]
Rotatable Bond Count	3	[2]
Heavy Atom Count	8	[2]

Synthesis and Experimental Protocols

A specific, validated experimental protocol for the synthesis of **(3-Bromobutyl)cyclopropane** is not currently available in published scientific literature. However, general synthetic strategies for analogous brominated cyclopropane derivatives can provide a theoretical framework for its preparation.

General Considerations for Synthesis

The synthesis of brominated cyclopropanes often involves the introduction of the bromine atom onto a pre-existing cyclopropane-containing scaffold or the formation of the cyclopropane ring on a brominated precursor.

Potential Synthetic Routes (Hypothetical):

- **Bromination of a Cyclopropylalkanol:** A plausible route could involve the bromination of 4-cyclopropylbutan-2-ol. Reagents commonly used for such transformations include phosphorus tribromide (PBr₃) or thionyl bromide (SOBr₂). Careful control of reaction conditions would be necessary to avoid rearrangement of the cyclopropane ring, which is susceptible to opening under acidic or electrophilic conditions.[3]

- Cyclopropanation of a Bromoalkene: Another approach could be the cyclopropanation of a bromoalkene, such as 6-bromohept-1-ene. Methods like the Simmons-Smith reaction (using diiodomethane and a zinc-copper couple) are well-established for forming cyclopropane rings from alkenes.[4]

Example of a Related Synthesis: (Bromomethyl)cyclopropane

To provide context, a general procedure for the synthesis of the related compound, (bromomethyl)cyclopropane, is described in the literature. This involves the reaction of cyclopropylmethanol with a brominating agent in a suitable solvent.[5][6]

Illustrative Experimental Workflow (for a related compound):



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Caption: Generalized workflow for the synthesis of (bromomethyl)cyclopropane.

Disclaimer: This protocol is for a related, but distinct, chemical entity and should not be considered a validated method for the synthesis of **(3-Bromobutyl)cyclopropane**.

Applications in Research and Drug Development

There is no specific information in the public domain detailing the use of **(3-Bromobutyl)cyclopropane** in research or as a building block in drug development.

Potential Roles of the Cyclopropane Moiety

Cyclopropane rings are of significant interest in medicinal chemistry.[7] They are often incorporated into drug candidates to:

- Introduce conformational rigidity: This can lead to higher binding affinity and selectivity for biological targets.
- Modulate metabolic stability: The strained ring system can influence how a molecule is processed by metabolic enzymes.
- Serve as a bioisostere: A cyclopropane ring can mimic other chemical groups, such as a double bond or a phenyl ring, while having different physical and chemical properties.

The Role of the Bromo-Functional Group

The bromine atom in **(3-Bromobutyl)cyclopropane** provides a reactive handle for further chemical transformations. It can participate in various reactions, including:

- Nucleophilic substitution: Allowing for the introduction of a wide range of functional groups.
- Grignard reagent formation: Enabling carbon-carbon bond formation.

Given these general principles, **(3-Bromobutyl)cyclopropane** could hypothetically serve as a synthetic intermediate for creating more complex molecules with potential biological activity.

Safety and Handling

Specific safety and handling data for **(3-Bromobutyl)cyclopropane** is not readily available. As with any halogenated organic compound, it should be handled with care in a well-ventilated fume hood. Appropriate personal protective equipment, including gloves and safety glasses, should be worn.

Conclusion

(3-Bromobutyl)cyclopropane (CAS number 1340387-47-4) is a chemical compound for which basic identifying and computed property data are available. However, a significant gap exists in the scientific literature regarding its synthesis, reactivity, and potential applications. For researchers and drug development professionals, this compound represents a largely unexplored chemical entity. Future research would be necessary to establish reliable synthetic methods and to investigate its utility as a building block in medicinal chemistry and other areas of organic synthesis. Without such foundational research, a more in-depth technical guide with

detailed experimental protocols and diagrams of its biological or chemical interactions cannot be produced.

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- To cite this document: BenchChem. [In-depth Technical Guide: (3-Bromobutyl)cyclopropane (CAS number 1340387-47-4)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15257465#3-bromobutyl-cyclopropane-cas-number-1340387-47-4]

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